

Valeriotetrate C: A Technical Overview of its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name: Valeriotetrate C

Cat. No.: B1162202

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Valeriotetrate C is a naturally occurring iridoid compound that has garnered scientific interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical identity, biological activities, and the experimental methodologies used to characterize it.

Chemical Identity

Valeriotetrate C is identified by the following chemical descriptors:

| Property | Value |
|-------------------|----------------|
| CAS Number | 904891-20-9[1] |
| Molecular Formula | C37H58O15[1] |
| Molecular Weight | 742.87 g/mol |

Biological Activities

Valeriotetrate C has demonstrated a range of biological activities, positioning it as a molecule of interest for further investigation in drug discovery and development.

Antibiotic Activity

Valeriotetrate C is recognized as a potent antibiotic compound.^[1] It functions as a secondary metabolite and is known to inhibit the synthesis of the bacterial cell wall.^[1]

Neuroprotective and Cytotoxic Effects

Valeriotetrate C has been isolated from *Valeriana jatamansi* and is considered a neuroprotective agent. Furthermore, it has exhibited cytotoxic effects against various human cancer cell lines. The half-maximal inhibitory concentration (IC50) values for its cytotoxic activity are presented below:

| Cell Line | IC50 (μM) |
|------------------------------------|-----------|
| Lung adenocarcinoma (A549) | 8.5 |
| Metastatic prostate cancer (PC-3M) | 2.0 |
| Colon cancer (HCT-8) | 3.2 |
| Hepatoma (Bel7402) | 6.1 |

Calcium Channel Antagonism

Valeriotetrate C functions as a novel N-type calcium channel antagonist. It has been shown to inhibit Cav2.2 currents in both *Xenopus* oocytes and HEK 293T cells. The half-maximal effective concentration (EC50) for this inhibitory activity is detailed in the following table:

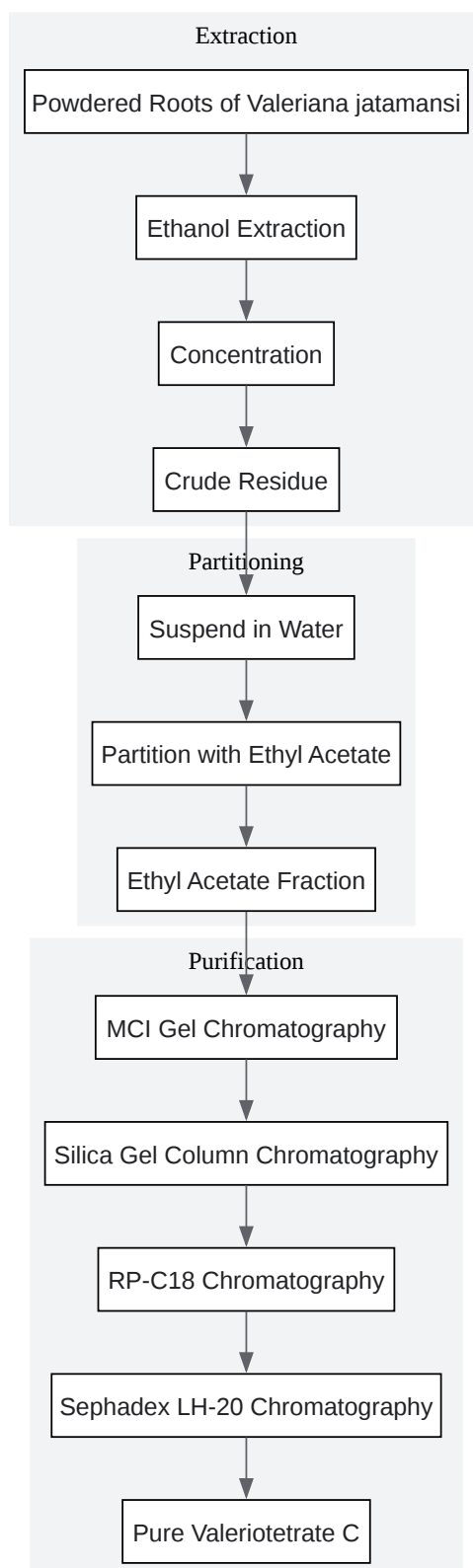
| Target | EC50 (μM) |
|--------|-----------|
| Cav2.2 | 3.3 |

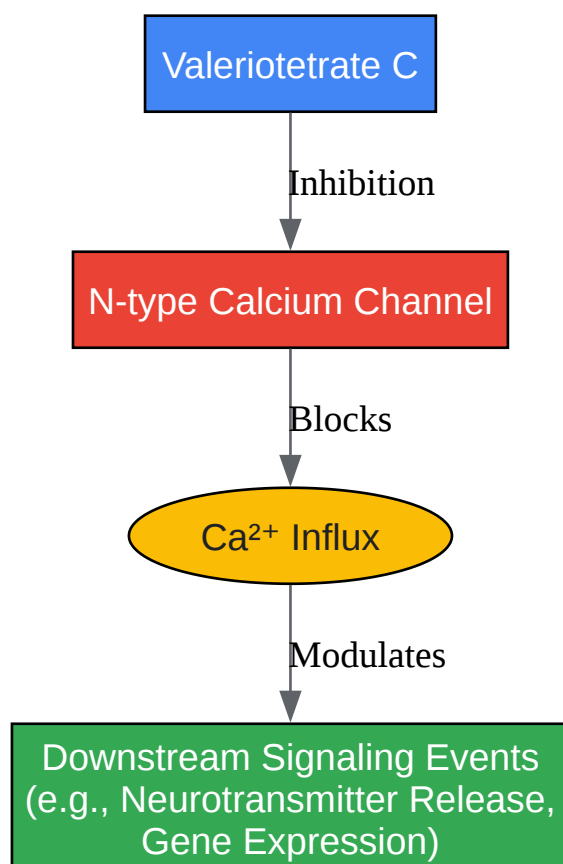
Experimental Protocols

Isolation of Valeriotetrate C from *Valeriana jatamansi*

The following protocol outlines the bioassay-guided isolation and purification of **Valeriotetrate C** from the roots of *Valeriana jatamansi*.

Workflow for the Isolation of **Valeriotetrate C**





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References

- 1. Frontiers | Valepotriates From the Roots and Rhizomes of Valeriana jatamansi Jones as Novel N-Type Calcium Channel Antagonists [frontiersin.org]
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